

# Essential Safety and Handling Guide for MHP 133 (Methyl caprooyl tyrosinate)

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## Compound of Interest

Compound Name: MHP 133

Cat. No.: B15574843

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This guide provides immediate safety, operational, and disposal protocols for **MHP 133**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on the Safety Data Sheet (SDS) for MHP (Methyl caprooyl tyrosinate) and established laboratory safety practices to ensure the safe handling of this research-use-only chemical.

## Chemical Identification and Properties

While **MHP 133** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to ensure personnel safety and experimental integrity.<sup>[1]</sup>

Property	Information
Product Name	MHP
Synonyms	Methyl caprooyl tyrosinate
Chemical Formula	C <sub>16</sub> H <sub>23</sub> NO <sub>4</sub>
Molecular Weight	293.36 g/mol
Hazard Classification	Not a hazardous substance or mixture. <sup>[1]</sup>
Identified Uses	For research use only. <sup>[1]</sup>

## Personal Protective Equipment (PPE)

Even when handling non-hazardous chemicals, a standard level of PPE is mandatory in a laboratory setting to protect against unforeseen reactions and contamination.

PPE Item	Specifications and Purpose
Lab Coat	A standard or fire-resistant lab coat should be worn to protect clothing and skin from potential splashes.
Eye Protection	Safety glasses with side shields or chemical splash goggles are required to shield eyes from accidental splashes or aerosols. <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Nitrile gloves are recommended to prevent skin contact. <a href="#">[2]</a> <a href="#">[3]</a> If contact with the substance occurs, gloves should be removed immediately, and hands should be washed.
Footwear	Closed-toe shoes must be worn to protect the feet from spills or dropped equipment. <a href="#">[2]</a>

## Operational Plan: Handling and Storage

### Handling Protocol

- **Engineering Controls:** Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors, mists, or dust.[\[1\]](#)
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.
- **Avoid Contact:** Take precautions to prevent contact with skin and eyes. Do not ingest or inhale.
- **Spill Response:** In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[\[1\]](#) Use appropriate personal protective equipment before attempting to clean the spill.[\[1\]](#) Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.

## Storage Protocol

- Container: Keep the container tightly closed when not in use.
- Conditions: Store in a cool, dry, and well-ventilated area.<sup>[4]</sup> Avoid storing in direct sunlight or near heat sources.<sup>[5]</sup>
- Segregation: Store away from incompatible materials.
- Inventory: Date containers upon receipt and upon opening to track the age of the chemical.<sup>[4]</sup><sup>[5]</sup>

## First Aid Measures

In case of exposure, follow these immediate steps:

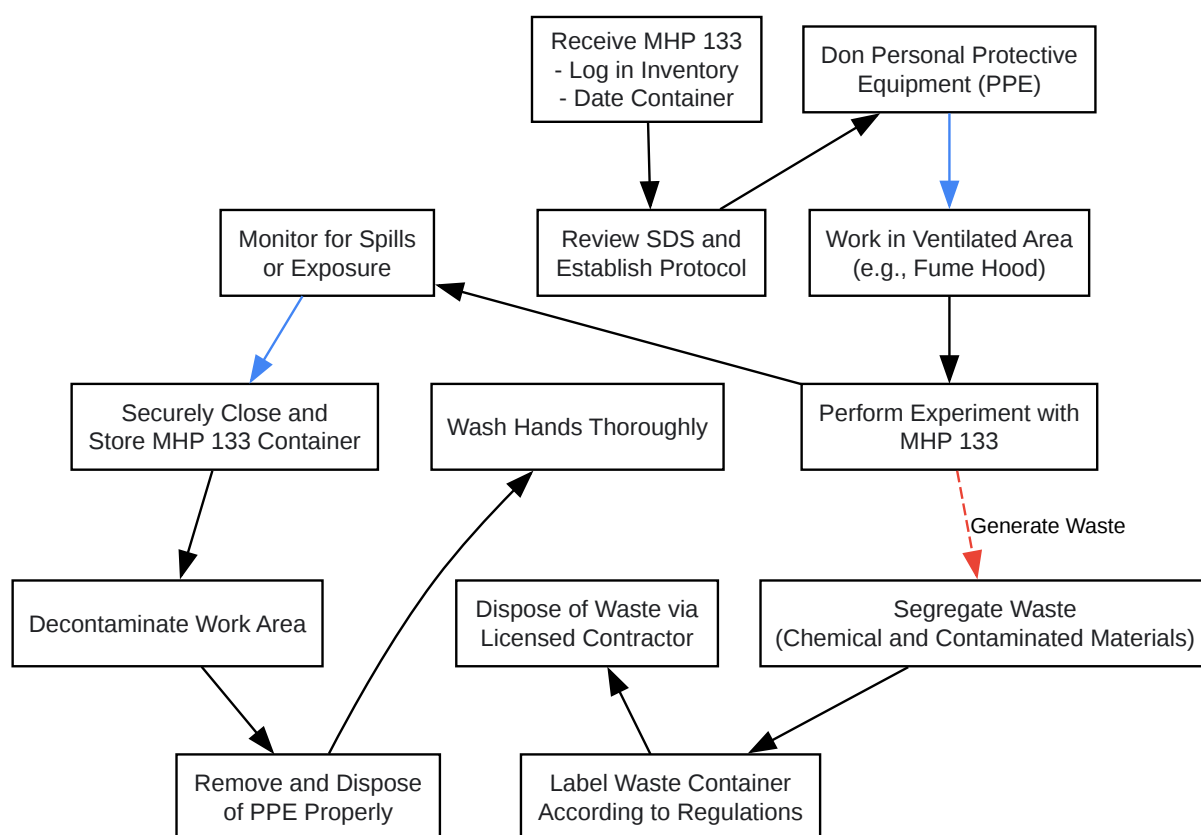
Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. <sup>[1]</sup> If breathing is difficult, provide respiratory support.
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. <sup>[1]</sup>
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open. <sup>[1]</sup> Remove contact lenses if present and easy to do. <sup>[1]</sup> Seek medical attention.
Ingestion	Wash out the mouth with water if the person is conscious. <sup>[1]</sup> Do not induce vomiting unless directed by medical personnel. <sup>[1]</sup> Seek medical attention.

## Disposal Plan

Dispose of **MHP 133** and its container in accordance with local, regional, and national regulations. As a non-hazardous substance, it may not require specialized hazardous waste disposal, but it should not be disposed of in regular trash or down the drain without verification of local guidelines.[6] It is best practice to dispose of all research chemicals through a licensed waste disposal contractor.

## Experimental Workflow Diagram

The following diagram outlines the standard operating procedure for safely handling **MHP 133** from receipt to disposal.



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Caption: Workflow for safe handling of **MHP 133**.

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